

# Chemical Profile and Identification of Guajaverin

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## Compound Focus: Guajaverin

CAS No.: 22255-13-6

Cat. No.: S625378

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**Guajaverin** is a flavonoid glycoside, specifically a **quercetin-3-O- $\alpha$ -L-arabinopyranoside**, recognized as one of the key bioactive compounds in guava leaves [1] [2].

- Chemical Class:** Flavonol glycoside
- IUPAC Name:** 2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-3-[(2S,3R,4R,5S)-3,4,5-trihydroxyoxan-2-yl]oxochromen-4-one
- Molecular Formula:** C<sub>20</sub>H<sub>18</sub>O<sub>11</sub>
- Molecular Weight:** 434.35 g/mol
- Structure:** Comprises a quercetin aglycone linked to an arabinose sugar moiety.

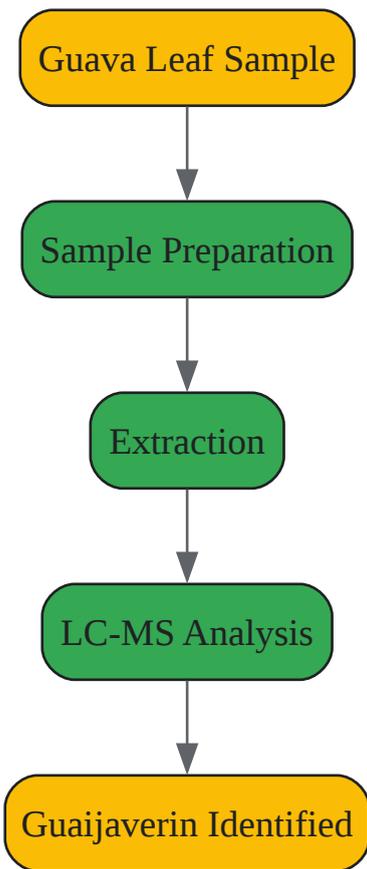
## Extraction and Analytical Methods

The following table summarizes the key steps for extracting and identifying **guajaverin** from guava leaves, compiled from various experimental approaches.

Protocol Step	Description	Key Parameters & Techniques
Sample Preparation	Fresh guava leaves are rinsed, shade-dried, and ground to a fine powder.	Uniform particle size (e.g., 1 mm sieve) to maximize extraction efficiency [3].

| **Extraction** | Solid-liquid extraction using suitable solvents. | **Solvents:** Ethanol/water mixtures (e.g., 50-70%) or pure aqueous [4] [5] [3]. **Advanced Techniques:** Ultrasound-assisted extraction (UAE), Microwave-assisted extraction (MAE) to enhance yield and speed [4]. **Typical Ratio:** 20g leaf powder per 100mL solvent, boiled at 90°C for 30 min [3]. | | **Extract Analysis** | Identification and quantification of **guajaverin**. | **Primary Technique:** Liquid Chromatography coupled with Mass Spectrometry (LC-MS), often in **negative ionization mode** [6] [4] [3]. **Advanced Systems:** UHPLC-LTQ-Orbitrap-MS/MS [6] or UPLC-Q-TOF-MS/MS [4] for high-resolution accurate mass confirmation. |

The workflow for extraction and analysis can be visualized as follows:



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## Reported Biological Activities and Potential Mechanisms

**Guaijaverin** contributes to the broad pharmacological profile of guava leaf extract. The table below outlines its documented activities.

Biological Activity	Reported Effects and Potential Mechanisms
Antimicrobial	Exhibits activity against various intestinal and foodborne pathogens. Believed to act by disrupting microbial cell membranes [7] [3] [2].
Antidiarrheal	Considered one of the key antidiarrheal compounds in guava leaves. May work through antibacterial action and possibly by reducing intestinal inflammation [1] [2].
Antioxidant	As a flavonoid derivative, it can scavenge free radicals and reactive oxygen species (ROS), helping to reduce oxidative stress [7] [4].
Anti-inflammatory	May contribute to the overall anti-inflammatory effects of guava leaf extract, though its specific molecular targets are less defined [1].

## Research Gaps and Future Directions

While **guaijaverin** is consistently identified as a constituent of guava leaves, several areas require further investigation to support drug development:

- **Quantitative Analysis:** More studies are needed to determine the precise concentration of **guaijaverin** in different guava cultivars and how it is affected by growth conditions and processing methods [4] [5].
- **Mechanism of Action:** The specific molecular pathways and targets for **guaijaverin's** biological activities, particularly its anti-inflammatory and antidiabetic potential, are not fully elucidated [2].
- **Synergistic Effects:** **Guaijaverin** likely works in synergy with other compounds in the leaf extract, such as quercetin and its other glycosides. The nature of these interactions is a key area for future research [4] [2].

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